

Application Notes and Protocols for Gold Extraction Using Diisobutyl Ketone

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Compound of Interest

Compound Name: DiisobutylKetone

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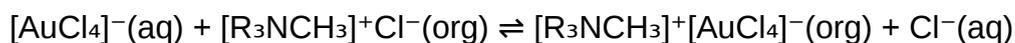
Introduction

Solvent extraction is a pivotal technique in hydrometallurgy for the selective separation and concentration of metals. Diisobutyl ketone (DIBK), a stable and effective organic solvent, is frequently employed for the extraction of gold from acidic aqueous solutions. This process is significantly enhanced by the addition of a quaternary ammonium salt, such as Aliquat 336 (methyl tricapryl ammonium chloride), which acts as a liquid ion exchanger. In a typical application, gold is first leached from a solid matrix into an aqueous phase, commonly using aqua regia to form the stable tetrachloroaurate(III) anion, $[\text{AuCl}_4]^-$. This anion is then transferred to the DIBK phase through the formation of an ion-pair with the Aliquat 336. This application note provides a detailed protocol for the extraction of gold using a DIBK/Aliquat 336 system, including subsequent stripping of the gold from the organic phase for recovery.

Principle of Extraction

The extraction of the tetrachloroaurate(III) complex from an acidic chloride solution into an organic phase containing DIBK and Aliquat 336 is based on an anion exchange mechanism. The quaternary ammonium cation of Aliquat 336 ($[\text{R}_3\text{NCH}_3]^+$) forms a stable, charge-neutral ion pair with the $[\text{AuCl}_4]^-$ anion, which is highly soluble in the organic DIBK phase.

The equilibrium for this extraction can be represented as:



Quantitative Data Summary

The efficiency of the gold extraction process is influenced by several factors, including the concentrations of acid and chloride in the aqueous phase, the concentration of Aliquat 336 in the organic phase, the phase ratio, and the contact time. The following table summarizes key quantitative data gathered from various studies on gold extraction using DIBK-based systems.

Parameter	Value/Range	Notes
Organic Phase Composition	1% v/v Aliquat 336 in DIBK	A commonly used concentration for effective gold extraction.[1][2]
Aqueous Phase	Acidic chloride solution (post-aqua regia digestion)	Gold is present as the $[\text{AuCl}_4]^{-}$ complex.[2]
Phase Ratio (Aqueous:Organic)	2:1 to 10:1	Higher ratios can be used for pre-concentration of gold.[1]
Contact Time (Shaking)	1 - 5 minutes	Sufficient to reach extraction equilibrium.
Extraction Efficiency	>98%	High efficiency is achievable in a single extraction stage.[1]
Stripping Agent	4 M Sodium Thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$)	Effective for recovering gold from the loaded organic phase.
Stripping Efficiency	~98%	Efficient recovery of gold from the organic phase is possible.

Experimental Protocols

Preparation of the Organic Extractant

- Prepare a 1% (v/v) solution of Aliquat 336 in Diisobutyl Ketone (DIBK).
- For example, to prepare 100 mL of the organic extractant, add 1 mL of Aliquat 336 to 99 mL of DIBK.

- Mix thoroughly until a homogenous solution is obtained.

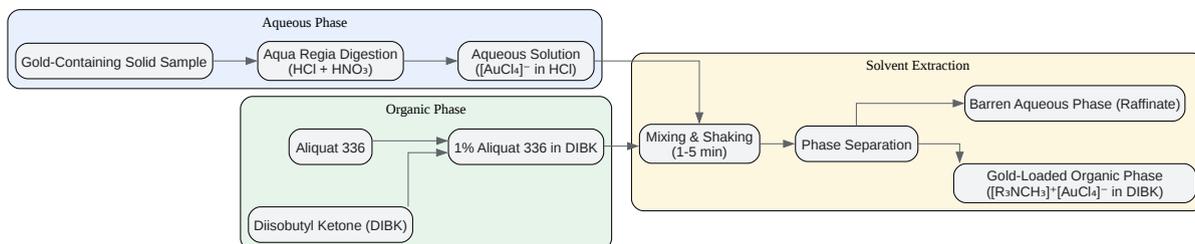
Gold Extraction Protocol

- **Sample Preparation:** Ensure the gold-containing sample is in an acidic aqueous solution with a sufficient concentration of chloride ions. This is typically achieved by digesting the solid sample with aqua regia (a mixture of nitric acid and hydrochloric acid, typically in a 1:3 molar ratio) and then diluting with dilute hydrochloric acid.
- **Phase Contact:** In a separatory funnel, combine the aqueous gold solution and the prepared DIBK/Aliquat 336 organic phase. A common phase ratio is 2:1 aqueous to organic (e.g., 20 mL of aqueous solution to 10 mL of organic solution).
- **Extraction:** Stopper the separatory funnel and shake vigorously for 1-5 minutes to ensure thorough mixing and facilitate the transfer of the gold complex to the organic phase.
- **Phase Separation:** Allow the phases to separate. The denser aqueous phase will settle at the bottom, and the organic phase containing the extracted gold will be the top layer.
- **Collection:** Carefully drain the lower aqueous phase. The organic phase, now loaded with gold, can be collected for analysis or for the subsequent stripping step.

Gold Stripping (Back-Extraction) Protocol

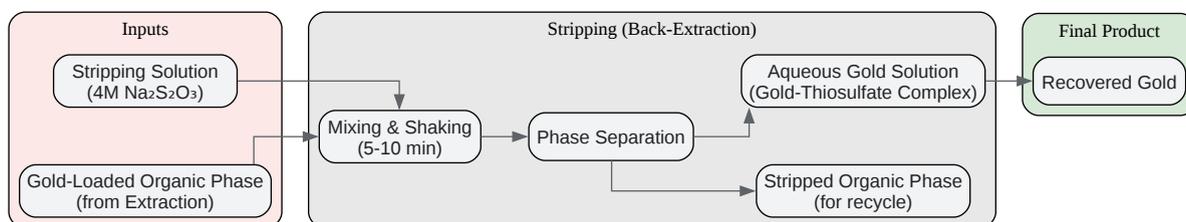
- **Stripping Solution Preparation:** Prepare a 4 M solution of sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) in deionized water.
- **Phase Contact:** Transfer the gold-loaded organic phase to a clean separatory funnel. Add an equal volume of the 4 M sodium thiosulfate stripping solution.
- **Stripping:** Shake the separatory funnel vigorously for 5-10 minutes. The thiosulfate ions will form a stable aqueous complex with the gold, stripping it from the organic phase.
- **Phase Separation:** Allow the phases to separate. The upper organic phase is now stripped of gold, and the lower aqueous phase contains the gold-thiosulfate complex.
- **Recovery:** The aqueous phase containing the stripped gold can be further processed to recover elemental gold, for example, through precipitation or electrowinning.

Visualizations



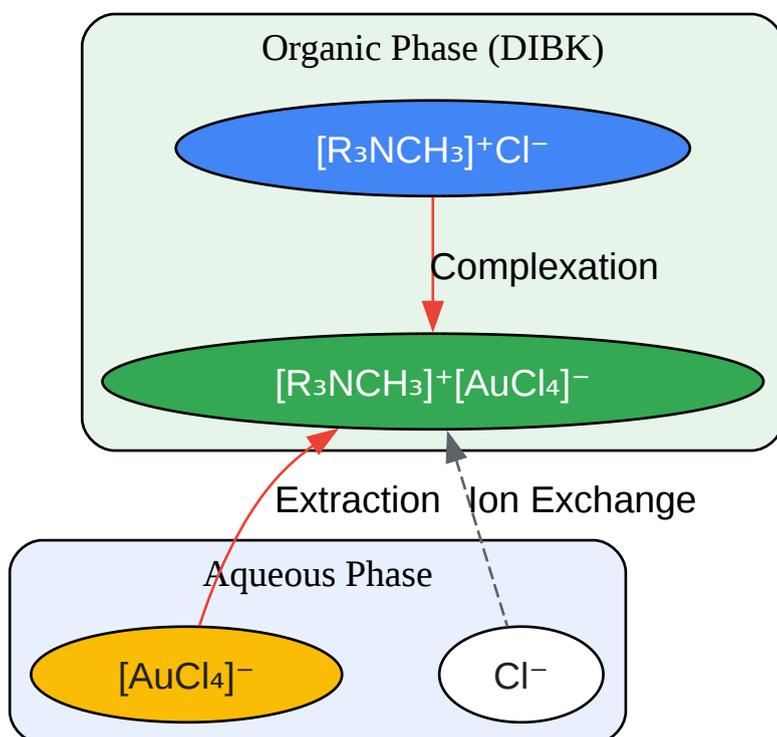
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Caption: Workflow for the solvent extraction of gold using DIBK/Aliquat 336.



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Caption: Workflow for the stripping of gold from the loaded organic phase.



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Caption: Ion exchange mechanism for gold extraction with Aliquat 336.

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- 1. Promoted Solvent Extraction of Gold from Cyanide Solution with Aliquat336/DEC/MIBK Synergistic System | Semantic Scholar [semanticscholar.org]
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